Introduction: The Benzophenone Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2,5-Dichloro-4'-piperidinomethyl benzophenone*
CAS No.:	*898775-57-0*
Cat. No.:	*B1613250*

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Benzophenones, characterized by a diaryl ketone framework, represent a versatile and highly significant scaffold in the realm of medicinal chemistry.[1] Their structural rigidity, coupled with the ability to engage in various intermolecular interactions, has rendered them a focal point for the design and development of novel therapeutic agents.[1][2] The biological activities of benzophenone derivatives are diverse and potent, spanning anticancer, anti-inflammatory, antimicrobial, and neuroprotective properties.[1][2][3][4] The specific biological profile of a benzophenone derivative is intricately dictated by the nature and substitution pattern of functional groups on its phenyl rings.[1][5] This guide focuses on a specific class of these compounds: **2,5-Dichloro-4'-piperidinomethyl benzophenone** derivatives, exploring their synthesis, potential biological activities, and the underlying structure-activity relationships, thereby providing a comprehensive resource for researchers in drug discovery and development. The incorporation of a 2,5-dichloro substitution pattern on one phenyl ring and a 4'-piperidinomethyl group on the other introduces unique electronic and steric properties that are anticipated to modulate the pharmacological profile of the parent benzophenone core.

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Synthesis of 2,5-Dichloro-4'-piperidinomethyl Benzophenone Derivatives

The synthesis of **2,5-Dichloro-4'-piperidinomethyl benzophenone** derivatives can be strategically approached through a multi-step process, primarily involving the formation of the core 2,5-dichlorobenzophenone structure followed by the introduction of the piperidinomethyl moiety. A robust and industrially scalable method for the synthesis of the dichlorinated benzophenone core is the Friedel-Crafts aroylation of 1,4-dichlorobenzene.[6]

Part 1: Synthesis of 2,5-Dichlorobenzophenone

A well-established method for preparing 2,5-dichlorobenzophenones involves the Friedel-Crafts aroylation of 1,4-dichlorobenzene with an appropriate aroyl halide or anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$).[6] This method has been shown to produce good to high yields of the desired isomerically pure product, which is a significant advantage for subsequent derivatization and biological evaluation.[6]

Experimental Protocol: Friedel-Crafts Aroylation for 2,5-Dichlorobenzophenone[6]

- Reaction Setup: To a stirred mixture of 1,4-dichlorobenzene and aluminum chloride (molar ratio of at least 1.3:1.1 relative to the aroyl halide), slowly add the desired aroyl halide (e.g., benzoyl chloride) over a period of 2.5 hours at a temperature of 170°C.
- Reaction Monitoring: The progress of the reaction can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, the mixture is cooled and carefully quenched with water. The product is then extracted with a suitable organic solvent, such as dichloromethane.
- Purification: The organic layer is washed, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can be further purified by column chromatography or recrystallization to yield pure 2,5-dichlorobenzophenone.

Part 2: Introduction of the Piperidinomethyl Group

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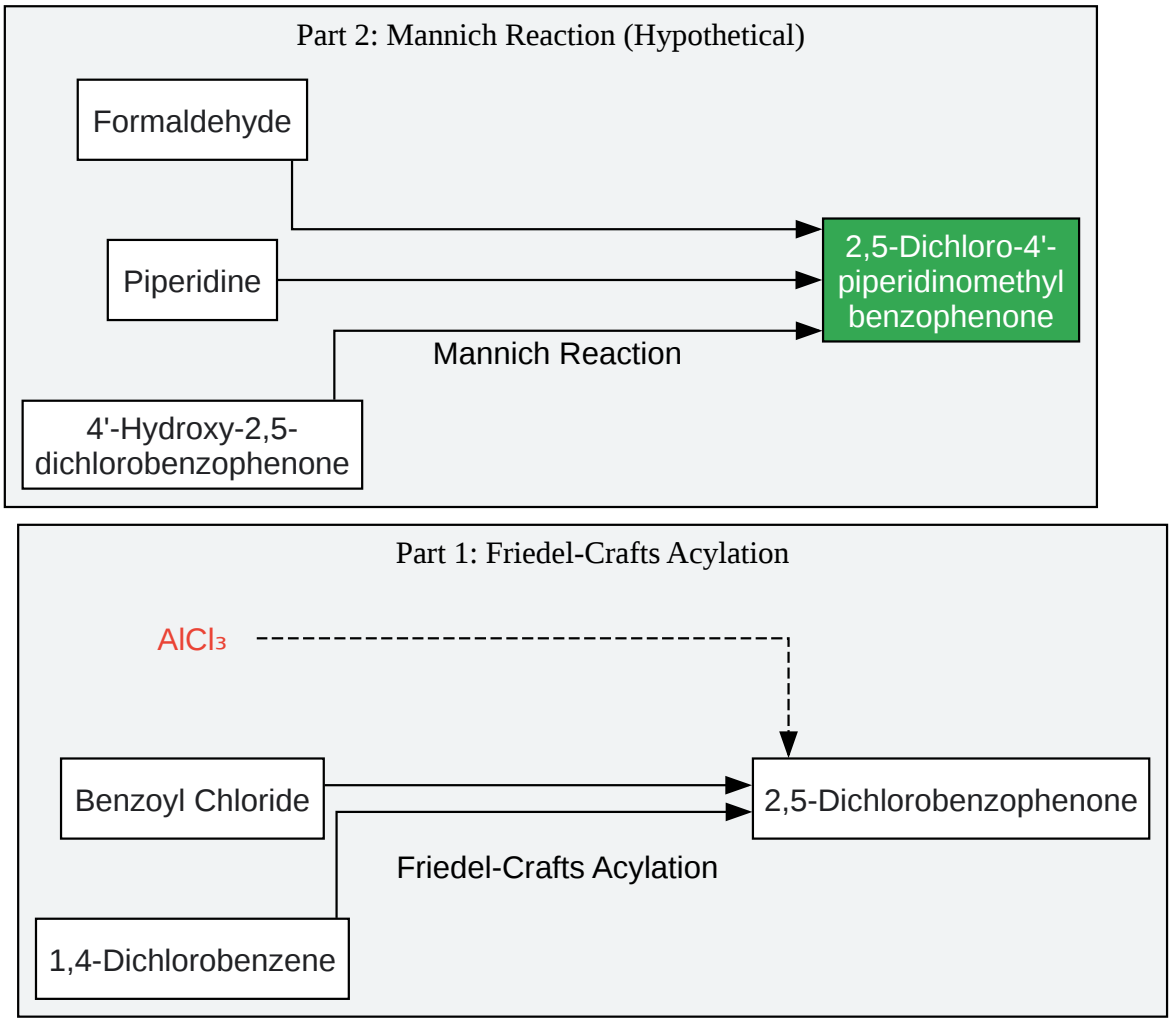
The introduction of the piperidinomethyl group at the 4'-position of the second phenyl ring can be achieved through a Mannich reaction on a suitable precursor, such as a 4'-hydroxy-2,5-dichlorobenzophenone. The Mannich reaction is a classic organic reaction that involves the aminoalkylation of an acidic proton located on a carbon atom, adjacent to a carbonyl group, with formaldehyde and a secondary amine, in this case, piperidine.[2]

Experimental Protocol: Mannich Reaction for 4'-Piperidinomethyl Introduction[2]

- Reactant Preparation: A mixture of 4'-hydroxy-2,5-dichlorobenzophenone, piperidine, and formaldehyde (in the form of formalin) is prepared in a suitable solvent, such as ethanol.
- Reaction Conditions: The reaction mixture is typically refluxed for several hours to ensure complete reaction.
- Product Isolation: Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration.
- Purification: The crude product is washed with a suitable solvent and can be further purified by recrystallization to obtain the final **2,5-Dichloro-4'-piperidinomethyl benzophenone** derivative.

Diagram of the Synthetic Pathway

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Caption: Synthetic pathway for **2,5-Dichloro-4'-piperidinomethyl benzophenone**.

Potential Biological Activities and Structure-Activity Relationships

While direct experimental data on **2,5-Dichloro-4'-piperidinomethyl benzophenone** is not extensively available in the reviewed literature, its potential biological activities can be inferred

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from the known properties of its constituent chemical moieties.

Anticancer Activity

Benzophenone derivatives have demonstrated significant potential as anticancer agents.[7][8] Some act as antimitotic agents by inhibiting tubulin polymerization, a critical process in cell division.[7] The introduction of an amino group at the ortho position of the benzophenone ring has been shown to be crucial for enhanced growth inhibitory activity against various human cancer cell lines.[7] Furthermore, the piperidine moiety is a common feature in many biologically active compounds, including some with anticancer properties.[9] The combination of the dichlorinated benzophenone core with the piperidinomethyl group may lead to compounds with potent antiproliferative effects. The chlorine atoms can enhance the lipophilicity of the molecule, potentially improving its cell permeability, while the piperidine ring can influence its interaction with biological targets. It is plausible that these derivatives could exhibit cytotoxicity against various cancer cell lines, including multidrug-resistant ones.[7][10]

Compound/Derivative	Reported Anticancer Activity	Mechanism of Action	Reference
2-Aminobenzophenone Derivatives	Potent growth inhibitory activity against human cancer cell lines.	Inhibition of tubulin polymerization.	[7]
Pyrimidodiazepines based on 2-chloro-4-anilinoquinazoline	High antiproliferative activity against various cancer cell lines.	DNA binding.	[11][12]
5-benzylidene-2-phenylimino-1,3-thiazolidin-4-one (BPT) analogs	Induction of apoptosis in cancer cells, effective against P-glycoprotein overexpressing cells.	Not fully elucidated, but independent of P-glycoprotein.	[10]

Antimicrobial Activity

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The benzophenone scaffold is also associated with antimicrobial properties.[4][13] The presence of a piperidine ring can further contribute to this activity, as piperidine derivatives have been explored for their antibacterial and antifungal effects.[14][15] The combination of the halogenated aromatic system and the basic nitrogen of the piperidine ring in **2,5-Dichloro-4'-piperidinomethyl benzophenone** could result in compounds with broad-spectrum antimicrobial activity. The mechanism of action could involve the disruption of microbial cell membranes or the inhibition of essential enzymes.

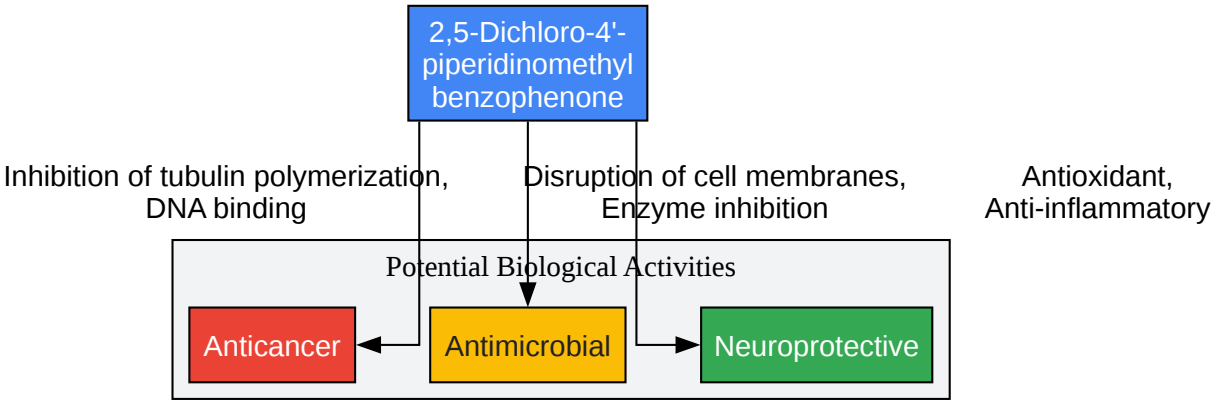
Compound/Derivative	Reported Antimicrobial Activity	Target Organisms	Reference
Benzophenone fused Azetidinone Derivatives	Good inhibition against tested bacterial and fungal strains.	Various bacterial and fungal strains.	[4]
Garcinia benzophenone derivatives	Antibacterial activity against methicillin-resistant Staphylococcus aureus (MRSA).	Methicillin-resistant Staphylococcus aureus.	[13]
Piperazine and Morpholine Derivatives	Inhibitory activity against Gram-positive and Gram-negative bacteria.	Various bacterial species.	[15]

Neuroprotective Effects

Recent studies have highlighted the neuroprotective potential of compounds containing a piperidine moiety.[3][16] Piperine, an alkaloid containing a piperidine ring, has shown protective effects on dopaminergic neurons in models of Parkinson's disease through antioxidant, anti-apoptotic, and anti-inflammatory mechanisms.[16] Given that the benzophenone core can also be found in molecules with central nervous system activity, it is conceivable that **2,5-Dichloro-4'-piperidinomethyl benzophenone** derivatives could exhibit neuroprotective properties, warranting further investigation in this area.

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Diagram of Potential Biological Activities



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Caption: Potential biological activities of the target molecule.

Conclusion and Future Directions

The **2,5-Dichloro-4'-piperidinomethyl benzophenone** scaffold represents a promising area for further research and development in medicinal chemistry. Based on the established biological activities of related benzophenone and piperidine derivatives, this class of compounds holds significant potential as anticancer, antimicrobial, and neuroprotective agents. The synthetic routes outlined in this guide provide a solid foundation for the preparation of a library of these derivatives for comprehensive biological screening. Future research should focus on the synthesis and in-vitro evaluation of these compounds against a panel of cancer cell lines, pathogenic microbes, and in models of neurodegenerative diseases. Furthermore, detailed structure-activity relationship studies will be crucial to optimize the lead compounds and to elucidate their mechanisms of action at the molecular level. The insights gained from such studies will be invaluable for the rational design of next-generation therapeutic agents based on the versatile benzophenone scaffold.

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